

Proper Disposal Procedures for AF615

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Compound of Interest

Compound Name: AF615

Cat. No.: B15524378

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Disclaimer: A specific Safety Data Sheet (SDS) for **AF615** (CAS 122510-61-6) was not located in the available search results. The following disposal procedures are based on general best practices for non-hazardous solid laboratory chemical waste. Researchers should always consult their institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with local, state, and federal regulations.^{[1][2]}

AF615, with the chemical name N'-(morpholine-4-carbonothioyl)pyrazine-2-carbohydrazide, is described as an off-white solid that is shipped as a non-hazardous chemical.^{[3][4]} Despite its non-hazardous classification for shipping, proper disposal is crucial to maintain a safe laboratory environment and to prevent potential environmental contamination.

Summary of AF615 Information

Property	Information	Source
Chemical Name	N'-(morpholine-4-carbonothioyl)pyrazine-2-carbohydrazide	^{[3][4]}
CAS Number	122510-61-6	^{[3][4]}
Physical Form	Off-white solid	^[3]
Solubility	Soluble in DMSO	^[3]
Shipping Classification	Non-hazardous chemical	^[3]
Quantitative Disposal Data	Not available due to the absence of a specific SDS.	

Step-by-Step Disposal Procedures

The following is a general protocol for the disposal of small quantities of non-hazardous solid chemical waste like **AF615**.

1. Personal Protective Equipment (PPE):

- Always wear standard laboratory PPE, including safety glasses, a lab coat, and chemical-resistant gloves, when handling any chemical waste.

2. Waste Identification and Segregation:

- Ensure that the waste is solely **AF615** and not mixed with any hazardous substances. If it is contaminated with hazardous materials, it must be treated as hazardous waste.[\[1\]](#)
- Do not mix solid waste with liquid waste.[\[1\]](#)

3. Containerization:

- Place the solid **AF615** waste in a clearly labeled, sealed container. The container should be compatible with the chemical and in good condition.[\[5\]](#)
- The label should include the full chemical name ("**AF615**, N'-(morpholine-4-carbonothioyl)pyrazine-2-carbohydrazide") and clearly state "Non-hazardous waste for disposal."

4. Institutional Waste Collection:

- Follow your institution's specific procedures for the collection of non-hazardous laboratory waste. Do not dispose of chemical waste in the regular trash unless explicitly permitted by your EHS department.[\[5\]](#)[\[6\]](#)
- Some institutions may have a designated collection area for non-hazardous solid chemical waste.

5. Disposal of Empty Containers:

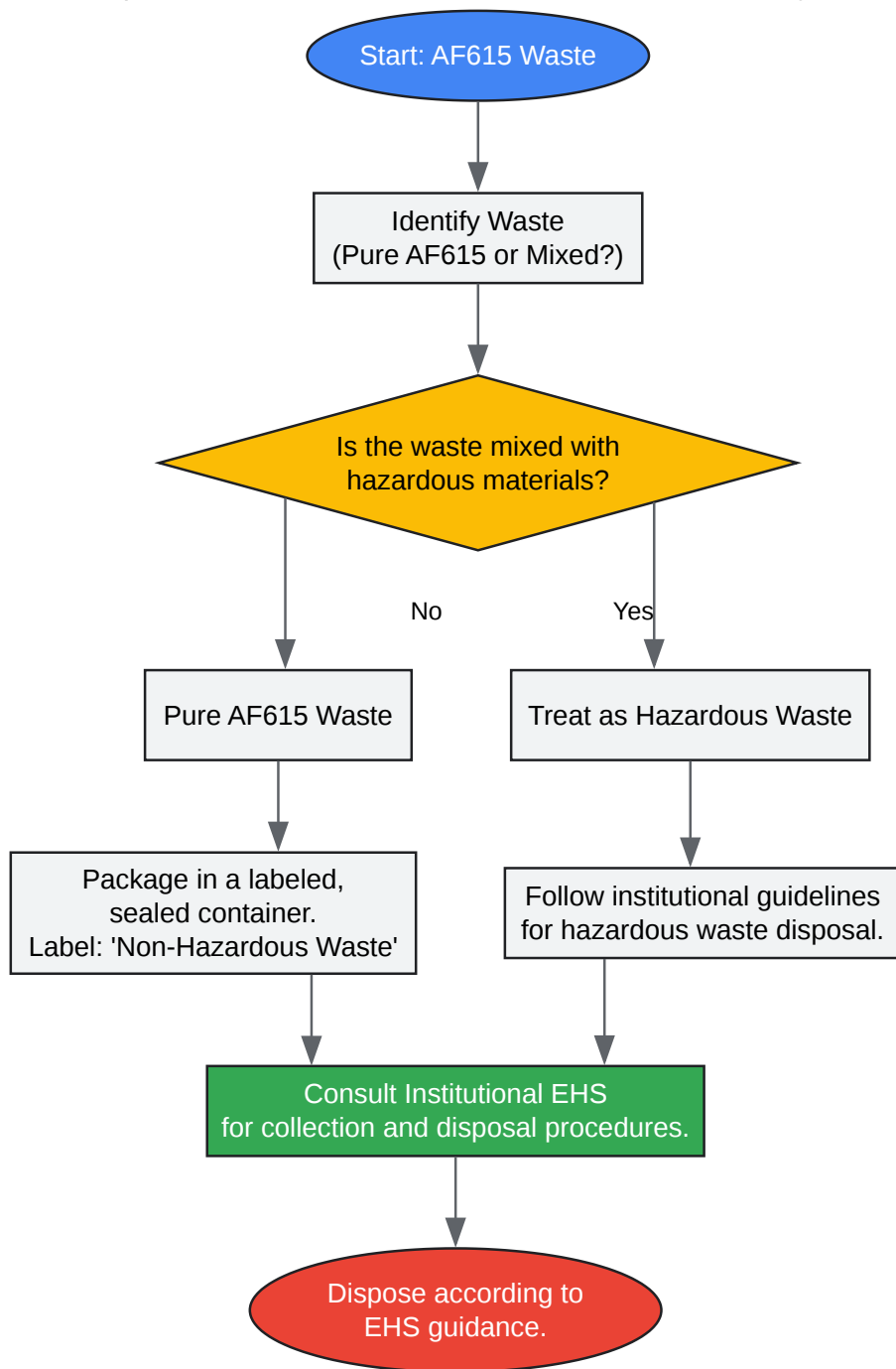
- An "empty" container that held **AF615** should have all labels removed or defaced.[\[5\]](#)

- The container must be completely empty, with no residual solid material.[\[5\]](#)
- Consult your institutional guidelines for the disposal of empty chemical containers; they may often be disposed of in the regular trash or designated glass disposal containers.[\[5\]](#)

Disposal Workflow Diagram

The following diagram illustrates the general decision-making process for the disposal of a non-hazardous laboratory chemical.

General Disposal Workflow for Non-Hazardous Solid Laboratory Chemical



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Caption: Disposal workflow for a non-hazardous solid chemical.

Experimental Protocols

Detailed experimental protocols for disposal are not applicable in this context as disposal is a procedural matter guided by safety and regulatory standards rather than experimental investigation. The key "protocol" is to adhere to the established waste management guidelines of your institution.

It is imperative for all laboratory personnel to be trained on their institution's specific waste disposal procedures.^[7] When in doubt, always err on the side of caution and treat the waste as hazardous until confirmed otherwise by your EHS department.

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